

Physicochemical Properties of L-leucyl-Lisoleucine: An In-depth Technical Guide

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This technical guide provides a comprehensive overview of the core physicochemical properties of the dipeptide L-leucyl-L-isoleucine. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental methodologies, and visual representations of relevant biological pathways and experimental workflows.

Core Physicochemical Data

L-leucyl-L-isoleucine is a dipeptide composed of the essential branched-chain amino acids (BCAAs) L-leucine and L-isoleucine. Its physicochemical characteristics are fundamental to understanding its behavior in biological systems and for its application in research and development. The quantitative properties are summarized in the table below.



Property	Value	Source
Molecular Formula	C12H24N2O3	PubChem[1]
Molecular Weight	244.33 g/mol	PubChem[1]
Monoisotopic Mass	244.17869263 Da	PubChem[1]
LogP (Octanol/Water Partition Coefficient)	-0.79 (Extrapolated)	PubChem[1]
-0.89 (ALOGPS)	FooDB[2]	
-1.6 (Computed)	PubChem[1]	_
Water Solubility	3.25 g/L (ALOGPS)	FooDB[2]
100 mg/mL (with ultrasonic)	MedChemExpress[3]	
pKa (Strongest Acidic)	4.11 (ChemAxon)	FooDB[2]
pKa (Strongest Basic)	8.43 (ChemAxon)	FooDB[2]
Physical Description	Solid	PubChem[1]

Note on Melting Point: An experimental melting point for L-leucyl-L-isoleucine could not be definitively identified in the reviewed literature. However, the melting points of its constituent amino acids are well-documented: L-leucine melts at 293 °C[4][5] and L-isoleucine decomposes at 284 °C[6][7]. The melting properties of dipeptides can be complex and may involve decomposition, often requiring specialized techniques like Fast Scanning Calorimetry for accurate determination[8].

Experimental Protocols

The determination of the physicochemical properties of dipeptides like L-leucyl-L-isoleucine requires specific experimental methodologies. Below are detailed protocols for key experiments.

Determination of Melting Point using Fast Scanning Calorimetry (FSC)



Due to the tendency of peptides to decompose at high temperatures, conventional calorimetry is often unsuitable. Fast Scanning Calorimetry (FSC) overcomes this by employing very high heating rates.

Methodology:

- A small, microgram-sized sample of the dipeptide is placed on the FSC sensor chip.
- The sample is subjected to a controlled, ultra-fast heating ramp (e.g., up to 20,000 K/s) under an inert atmosphere (e.g., dry nitrogen) to minimize thermal decomposition[9].
- The heat flow as a function of temperature is recorded. The melting point is identified as the onset temperature of the endothermic melting peak[3].
- To ensure accuracy, the temperature calibration of the FSC instrument is performed using standard metal references (e.g., indium, bismuth, tin)[9].
- The experiment is typically divided into three stages: an initial heating to melt the sample, a rapid cooling to induce vitrification, and a final heating ramp to measure the glass transition and melting properties[8].

Measurement of Aqueous Solubility

The solubility of a dipeptide in an aqueous medium is a critical parameter for its biological activity and formulation.

Methodology:

- An excess amount of L-leucyl-L-isoleucine is added to a known volume of purified water or a specific buffer solution in a sealed container.
- The suspension is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- The saturated solution is then filtered to remove any undissolved solid.
- The concentration of the dipeptide in the filtrate is determined using a suitable analytical technique, such as:



- Gravimetric analysis: A known volume of the filtrate is evaporated to dryness, and the mass of the remaining solid is measured.
- Spectrophotometry: If the peptide has a chromophore or can be derivatized to produce a colored compound, its concentration can be determined by measuring its absorbance at a specific wavelength.
- High-Performance Liquid Chromatography (HPLC): This is a highly accurate method for determining the concentration of the dipeptide in the saturated solution.
- The solubility is expressed in units such as g/L or mol/L[10][11].

Determination of pKa Values by Capillary Zone Electrophoresis (CZE)

The pKa values of the ionizable groups in a dipeptide are crucial for understanding its charge state at different pH values.

Methodology:

- A series of background electrolytes (BGEs) with different pH values are prepared.
- The effective electrophoretic mobility of L-leucyl-L-isoleucine is measured in each BGE using a capillary electrophoresis instrument.
- The effective mobility is plotted against the pH of the BGE.
- The resulting sigmoidal curve is fitted to a suitable equation to determine the pKa values, which correspond to the pH at which the effective mobility is halfway between the mobility of the fully protonated and deprotonated forms[1].
- Experimental conditions such as ionic strength and temperature must be carefully controlled as they can influence the pKa values[1].

Biological Activity and Signaling Pathways

The biological effects of L-leucyl-L-isoleucine are primarily attributed to its constituent amino acids, L-leucine and L-isoleucine, which are potent activators of the mTOR (mammalian target

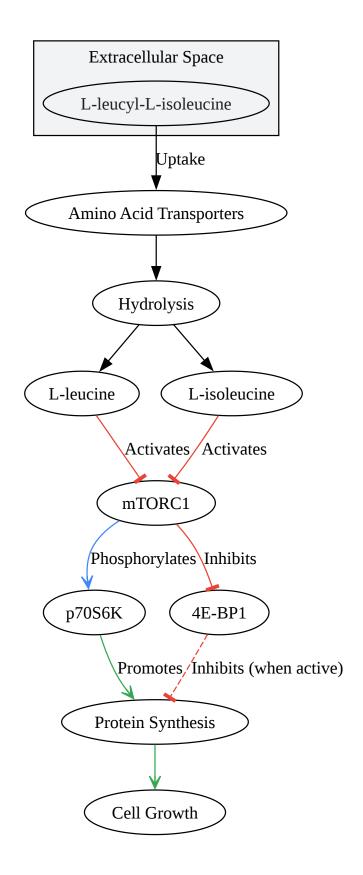


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of rapamycin) signaling pathway. This pathway is a central regulator of cell growth, proliferation, and protein synthesis[12][13]. It is hypothesized that the dipeptide is transported into the cell and then hydrolyzed to release free L-leucine and L-isoleucine, which then activate the mTORC1 complex[12].





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Caption: General workflow for dipeptide characterization.



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